

Application Notes and Protocols: PBDTTT-EFT Based Non-Fullerene Organic Solar Cells

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Compound of Interest

Compound Name: *Pbdttt-eft*
Cat. No.: *B15881629*

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Abstract: This document provides detailed application notes and experimental protocols for the fabrication and characterization of non-fullerene organic solar cells (NF-OSCs) utilizing the donor polymer **PBDTTT-EFT** (also known as PTB7-Th or PCE10).^{[1][2][3]} **PBDTTT-EFT** is a low-bandgap polymer renowned for its application in high-efficiency photovoltaic devices.^{[4][5]} ^[6] These notes cover device architecture, performance benchmarks with non-fullerene acceptors like IEICO-4F, and step-by-step protocols for device fabrication and characterization, intended for researchers in materials science and organic electronics.

Introduction to PBDTTT-EFT

Poly[[2,6'-4,8-di(5-ethylhexylthienyl)benzo[1,2-b;3,3-b]dithiophene][3-fluoro-2[(2-ethylhexyl)carbonyl]thieno[3,4-b]thiophenediyl]] (**PBDTTT-EFT**) is a benchmark p-type conjugated polymer donor that has demonstrated high power conversion efficiencies (PCEs) in bulk-heterojunction (BHJ) solar cells.^{[4][7]} Initially successful with fullerene acceptors, its favorable energy levels and absorption profile also make it an excellent candidate for pairing with non-fullerene acceptors (NFAs).^{[6][8]} NFAs offer significant advantages over fullerenes, including tunable bandgaps and energy levels, which can lead to higher open-circuit voltages (Voc) and improved device stability.^[8] This document focuses on **PBDTTT-EFT** based solar

cells paired with the NFA IEICO-4F, a combination known to achieve PCEs exceeding 10%.^[3]^[9]^[10]

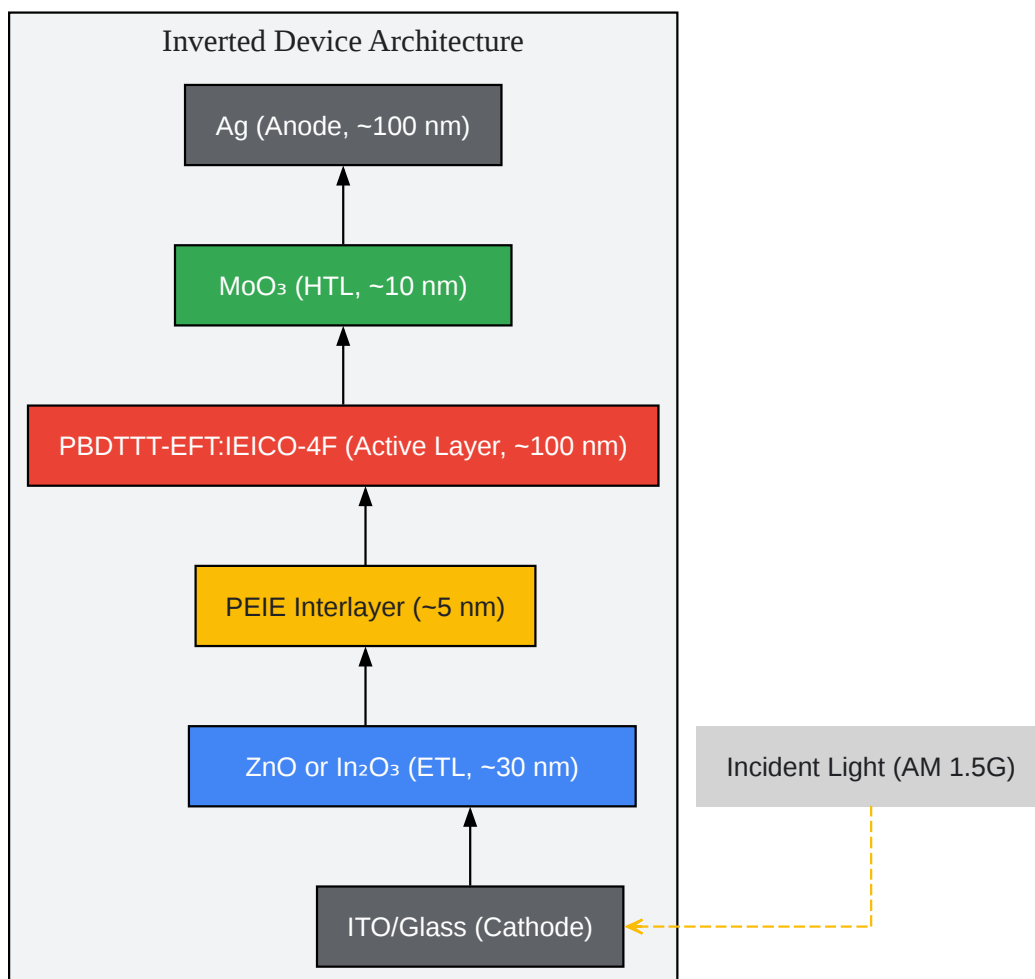
Chemical Structure of **PBDTTT-EFT**:

 Chemical structure of PBDTTT-EFT

Figure 1: Molecular structure of the **PBDTTT-EFT** polymer, indicating the benzodithiophene (BDT) and thienothiophene (TT) units.^[11]

Device Architecture and Performance

PBDTTT-EFT based NF-OSCs are typically fabricated in an inverted device architecture, which offers enhanced stability.^[3]^[4] This structure consists of a transparent conducting oxide (TCO) like Indium Tin Oxide (ITO) as the cathode, followed by an electron transport layer (ETL), the **PBDTTT-EFT**:NFA active layer, a hole transport layer (HTL), and a metal anode.



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Caption: Schematic of a typical inverted organic solar cell structure.

Performance Data

The following table summarizes reported performance data for **PBDTTT-EFT** based non-fullerene organic solar cells. The use of processing additives like 1,8-diiodooctane (DIO) is often crucial for optimizing the active layer morphology and achieving high efficiency.[4][12]

Donor:Acceptor Blend	Device Architecture	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
PBDTTT-EFT:IEICO-4F	Inverted	-	22.8	-	10.0	[9]
PBDTTT-EFT:IEICO-4F	Inverted	0.70	25.5	73.4	10.0	[10]
PBDTTT-EFT:IEICO-4F	Inverted	-	-	-	11.5	[3]

Experimental Protocols

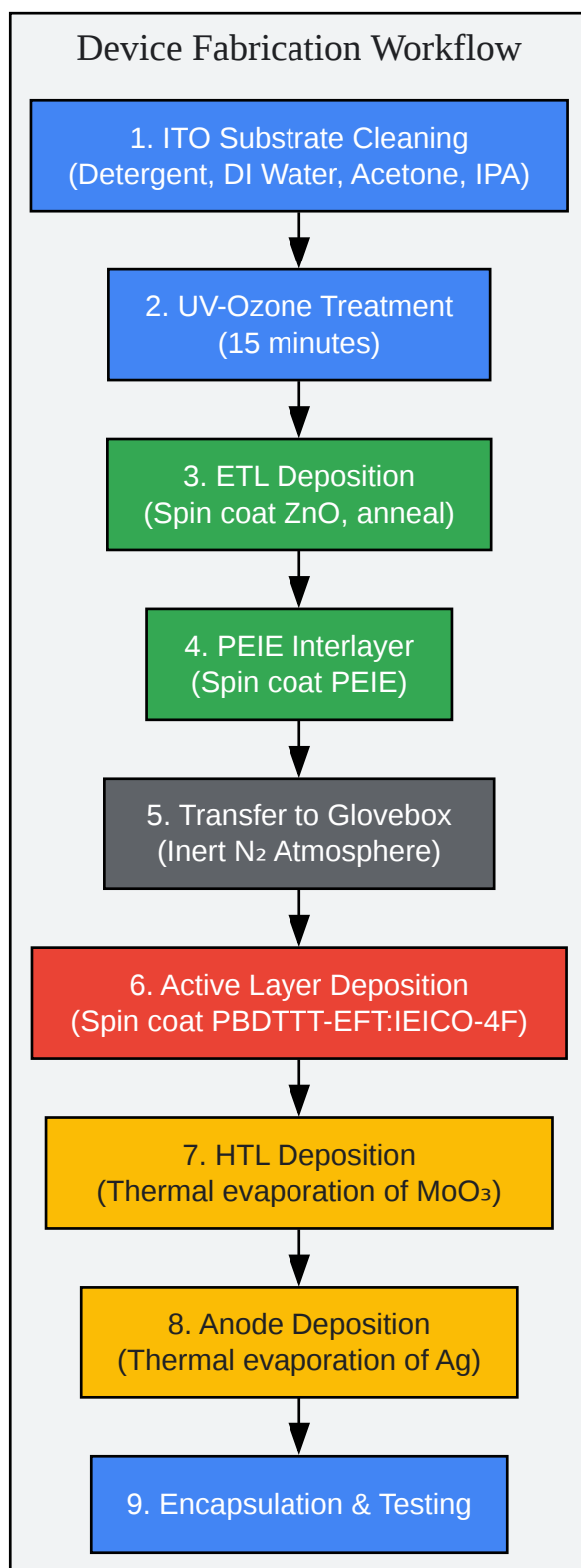
This section provides detailed protocols for the fabrication and characterization of **PBDTTT-EFT:IEICO-4F** solar cells.

Materials and Reagents

Material	Supplier	Purity/Grade	Notes
PBDTTT-EFT (PTB7-Th)	Ossila, Solaris Chem, etc.	>99%	Mn > 100 kDa
IEICO-4F	Various	>99%	Non-fullerene acceptor
Chlorobenzene (CB)	Sigma-Aldrich	Anhydrous, >99.8%	Solvent for active layer
1,8-Diiodooctane (DIO)	Sigma-Aldrich	98%	Processing additive
Zinc Oxide (ZnO) Nanoparticles	Sigma-Aldrich	Dispersion in alcohol	For ETL
Polyethylenimine, ethoxylated (PEIE)	Sigma-Aldrich	Mn ~40,000	ETL modifier
Molybdenum(VI) Oxide (MoO ₃)	Sigma-Aldrich	99.97%	For HTL
Silver (Ag)	Kurt J. Lesker	99.99%	For top electrode
ITO-coated glass substrates	Various	Sheet resistance <15 Ω /sq	Substrate

Device Fabrication Workflow

The overall process involves substrate preparation, sequential deposition of the device layers, and final electrode evaporation.



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Caption: Step-by-step workflow for fabricating inverted solar cells.

Detailed Protocols

Protocol 1: Substrate Cleaning

- Sequentially sonicate patterned ITO glass substrates in baths of detergent (e.g., Hellmanex), deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates using a nitrogen (N₂) gun.
- Treat the substrates with UV-Ozone for 15 minutes immediately before depositing the ETL to improve surface wettability and work function.

Protocol 2: Solution Preparation (Active Layer)

- Prepare a stock solution of **PBDTTT-EFT** in anhydrous chlorobenzene (CB) at a concentration of 10 mg/mL.
- Prepare a stock solution of IEICO-4F in anhydrous chlorobenzene (CB) at a concentration of 12 mg/mL.
- In a clean vial, mix the **PBDTTT-EFT** and IEICO-4F solutions to achieve a desired donor:acceptor weight ratio (e.g., 1:1.2).
- Heat the blended solution at 70°C and stir for at least 2 hours in an inert (N₂) atmosphere.[\[1\]](#)
- Before use, cool the solution to room temperature. Add 1,8-diiodooctane (DIO) as a processing additive to a final concentration of 0.5-3% by volume. Filter the solution through a 0.45 µm PTFE filter.

Protocol 3: Device Fabrication (Layer Deposition) All spin coating steps should be performed in an inert N₂ atmosphere glovebox.

- ETL Deposition: Spin coat the ZnO nanoparticle solution onto the cleaned ITO substrate at 4000 rpm for 40 seconds.[\[13\]](#) Anneal the film at 200°C for 10 minutes in air.[\[3\]](#)
- PEIE Interlayer: After cooling, spin coat a dilute solution of PEIE (e.g., 0.4 wt% in 2-methoxyethanol) on top of the ZnO layer. Anneal at 100°C for 10 minutes. This step helps tune the work function for better charge extraction.[\[3\]](#)

- **Active Layer Deposition:** Transfer substrates into the glovebox. Spin coat the prepared **PBDTTT-EFT:IEICO-4F** solution at 1000-3000 rpm for 60 seconds. The spin speed should be optimized to achieve a film thickness of approximately 100 nm.[\[1\]](#)[\[14\]](#)
- **HTL and Anode Deposition:** Transfer the substrates to a thermal evaporator chamber. Deposit MoO₃ (~10 nm) at a rate of 0.1 Å/s, followed by Ag (~100 nm) at a rate of 1-2 Å/s. The deposition pressure should be below 5×10^{-6} Torr.[\[13\]](#) The active area is defined by the overlap between the ITO cathode and the Ag anode, typically using a shadow mask during evaporation.

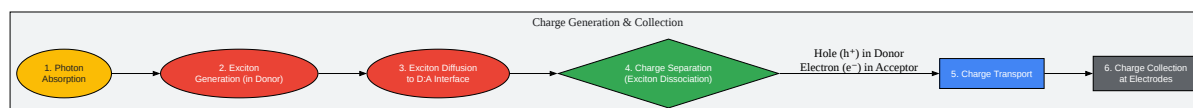
Device Characterization

Current Density-Voltage (J-V) Measurement

- Use a solar simulator with a calibrated AM 1.5G spectrum at 100 mW/cm² intensity.
- Use a source meter (e.g., Keithley 2400) to apply a voltage sweep (e.g., from -0.2 V to 1.0 V) and measure the current.
- From the J-V curve, extract the key photovoltaic parameters: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).

External Quantum Efficiency (EQE) Measurement

- Use a dedicated EQE system consisting of a light source (e.g., Xenon lamp), a monochromator, and a calibrated reference photodiode (e.g., silicon).
- Measure the device's spectral response across a wavelength range relevant to the active layer's absorption (e.g., 300 nm to 1100 nm).
- The EQE represents the ratio of collected charge carriers to incident photons at each wavelength.[\[15\]](#)
- Integrate the EQE spectrum with the AM 1.5G solar spectrum to calculate the theoretical J_{sc} value. This calculated value should be in close agreement (within 5%) with the J_{sc} measured from the J-V curve for a reliable measurement.[\[15\]](#)[\[16\]](#)



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Caption: The fundamental steps of photocurrent generation in an OPV.

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